

Application Notes and Protocols for MRS4719 In Vivo Administration

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Compound of Interest

Compound Name: MRS4719

Cat. No.: B15579371

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo administration of **MRS4719**, a potent and selective P2X4 receptor antagonist. The information is compiled from published research and is intended to guide the design and execution of preclinical studies.

Mechanism of Action

MRS4719 functions as a potent antagonist of the P2X4 receptor, an ATP-gated ion channel. The activation of P2X4 receptors, particularly on immune cells like microglia and macrophages, is implicated in neuroinflammatory processes. Extracellular ATP, often released during cellular stress or injury, binds to the P2X4 receptor, leading to an influx of cations, most notably calcium (Ca^{2+}). This increase in intracellular calcium triggers downstream signaling cascades, including the activation of p38 mitogen-activated protein kinase (p38-MAPK). Activated p38-MAPK, in turn, promotes the synthesis and release of brain-derived neurotrophic factor (BDNF), a key mediator in neuroinflammation and pain signaling. By blocking the P2X4 receptor, **MRS4719** inhibits this signaling pathway, thereby exerting its neuroprotective and anti-inflammatory effects.

In Vivo Dosage and Administration

The following table summarizes the reported in vivo dosages and administration routes for **MRS4719** in a murine model of ischemic stroke.

Animal Model	Dosage	Administration Route	Duration	Reference
Male C57BL/6 Mice (8-12 weeks old)	0.5, 1.5, 3 mg/kg/day	Continuous subcutaneous infusion via Alzet minipump	3 days	[1]
Male C57BL/6 Mice	Not specified	Subcutaneous injection	3 days post-stroke	

Note: The specific vehicle used for the in vivo formulation of **MRS4719** has not been explicitly detailed in the primary literature. Researchers should consider common vehicles for similar poorly water-soluble compounds, such as a solution containing DMSO, Tween 80, and saline, but must perform their own solubility and stability testing.

Experimental Protocols

Middle Cerebral Artery Occlusion (MCAo) Mouse Model of Ischemic Stroke

This protocol describes the induction of focal cerebral ischemia in mice, a common model for studying stroke.

Materials:

- Anesthetic (e.g., isoflurane)
- Heating pad
- Surgical microscope
- Micro-surgical instruments

- 6-0 nylon monofilament with a silicone-coated tip
- Suture material

Procedure:

- Anesthetize the mouse using an appropriate anesthetic (e.g., isoflurane). Maintain the body temperature at 37°C using a heating pad.
- Place the mouse in a supine position and make a midline cervical incision.
- Carefully dissect the soft tissues to expose the left common carotid artery (CCA), external carotid artery (ECA), and internal carotid artery (ICA).
- Ligate the distal end of the ECA.
- Place a temporary ligature around the CCA.
- Make a small incision in the ECA stump.
- Introduce the 6-0 nylon monofilament through the ECA stump and advance it into the ICA until it occludes the origin of the middle cerebral artery (MCA). The typical insertion depth is 9-11 mm from the carotid bifurcation.
- For transient ischemia, the filament is typically left in place for 60 minutes before being withdrawn to allow for reperfusion. For permanent ischemia, the filament is left in place.
- Close the incision with sutures.
- Allow the mouse to recover from anesthesia in a warm cage.

Subcutaneous Implantation of Alzet® Osmotic Minipumps

This protocol details the procedure for implanting an osmotic minipump for continuous subcutaneous drug delivery.

Materials:

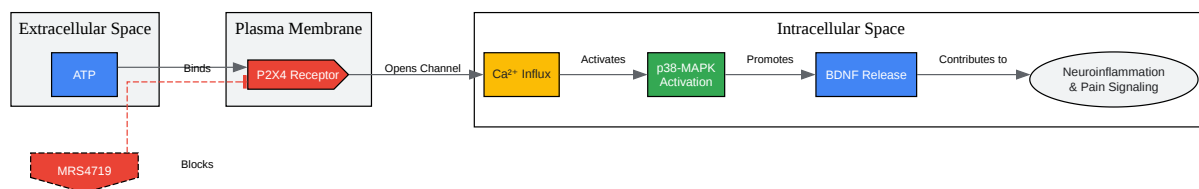
- Alzet® osmotic minipump (e.g., Model 1003D)
- **MRS4719** solution
- Sterile saline
- Anesthetic (e.g., isoflurane)
- Surgical instruments
- Wound clips or sutures

Procedure:

- **Pump Priming:** Fill the Alzet® minipump with the prepared **MRS4719** solution according to the manufacturer's instructions. Prime the pump by incubating it in sterile saline at 37°C for at least 4-6 hours prior to implantation. This ensures immediate drug delivery upon implantation.
- **Animal Preparation:** Anesthetize the mouse and shave the fur from the dorsal mid-scapular region.
- **Incision:** Make a small midline incision in the skin of the shaved area.
- **Pocket Formation:** Using a hemostat, create a small subcutaneous pocket by blunt dissection, large enough to accommodate the minipump.
- **Pump Implantation:** Insert the primed Alzet® minipump into the subcutaneous pocket, with the delivery portal pointing away from the incision.
- **Wound Closure:** Close the incision with wound clips or sutures.
- **Recovery:** Monitor the animal until it has fully recovered from anesthesia.

Visualizations

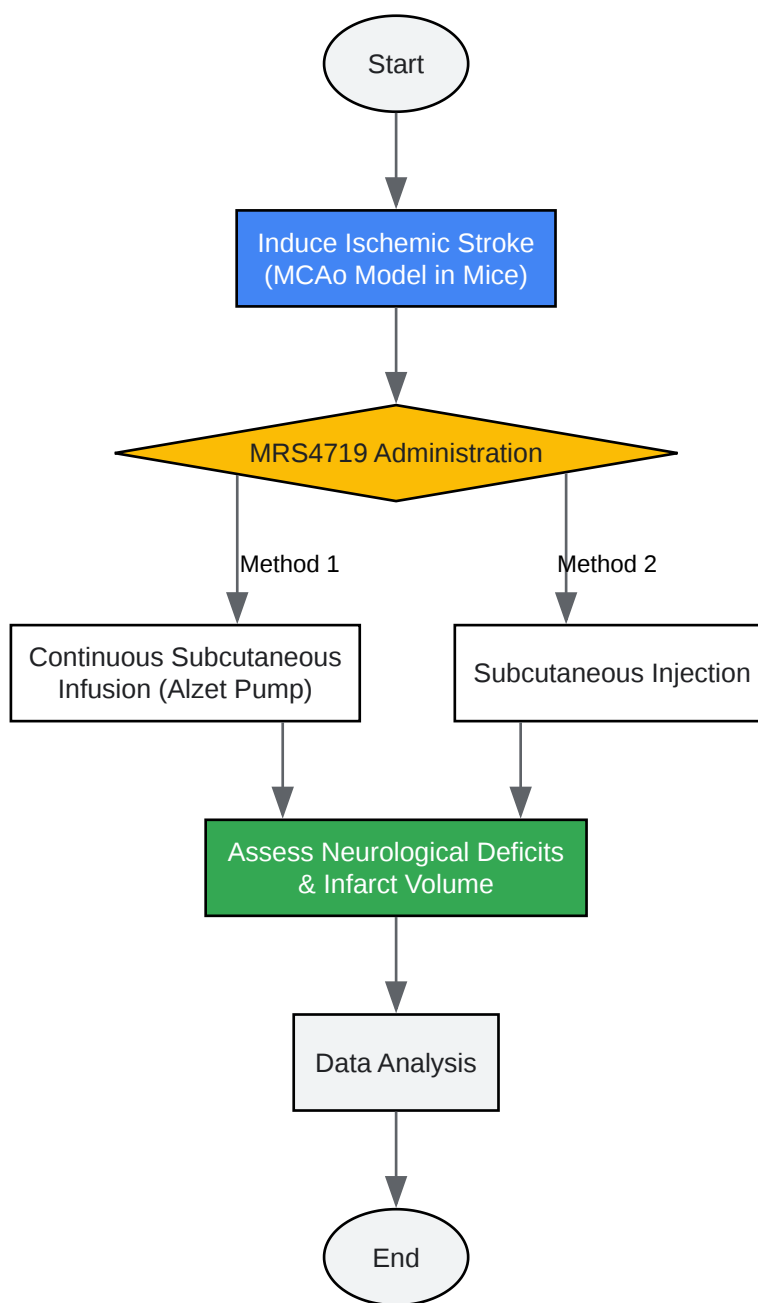
P2X4 Receptor Signaling Pathway



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Caption: P2X4 receptor signaling pathway and the inhibitory action of **MRS4719**.

Experimental Workflow for In Vivo Efficacy Testing



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Caption: Workflow for evaluating the in vivo efficacy of **MRS4719** in a mouse stroke model.

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References

- 1. Structure–Activity Relationship and Neuroprotective Activity of 1,5-Dihydro-2H-naphtho[1,2-b][1,4]diazepine-2,4(3H)-diones as P2X4 Receptor Antagonists - PMC [pmc.ncbi.nlm.nih.gov]
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